

An In-depth Technical Guide to the Thermochemical Properties of Lavandulyl Acetate

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Compound of Interest		
Compound Name:	Lavandulyl acetate	
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For Researchers, Scientists, and Drug Development Professionals

Abstract

Lavandulyl acetate is a monoterpene ester that is a key component of lavender oil, widely utilized in the fragrance, cosmetics, and aromatherapy industries.[1][2] A thorough understanding of its thermochemical properties is essential for ensuring safety, optimizing manufacturing processes, and for the development of new applications, including in the pharmaceutical sector. This technical guide provides a summary of the known physical properties of lavandulyl acetate. Currently, specific experimental data on its core thermochemical properties, such as the standard enthalpy of formation and heat capacity, are not readily available in peer-reviewed literature. Therefore, this document outlines the detailed experimental protocols for determining these crucial parameters via combustion calorimetry and Differential Scanning Calorimetry (DSC). Furthermore, this guide presents visual workflows for these experimental procedures to aid in their comprehension and implementation.

Introduction

Lavandulyl acetate ($C_{12}H_{20}O_2$) is the acetate ester of lavandulol.[1] Its pleasant aroma and reported calming effects have made it a compound of interest beyond the fragrance industry, with potential applications in various therapeutic areas. The thermochemical properties of a compound are critical for drug development, as they influence factors such as stability,



solubility, and reaction kinetics. This guide serves as a resource for researchers looking to understand or experimentally determine the thermochemical characteristics of **lavandulyl acetate**.

Physicochemical Properties of Lavandulyl Acetate

A summary of the known physical and chemical properties of **lavandulyl acetate** is presented in Table 1. This data has been compiled from various sources and provides a foundational understanding of the compound.

Table 1: Physicochemical Properties of Lavandulyl Acetate

Property	Value	Source(s)
Molecular Formula	C12H20O2	[1][3]
Molecular Weight	196.29 g/mol	_
CAS Number	25905-14-0	_
Appearance	Colorless, oily liquid	_
Boiling Point	228.00 to 229.00 °C at 760.00 mm Hg	
Flash Point	70.56 °C (159.00 °F) TCC	-
Vapor Pressure	0.072000 mmHg @ 25.00 °C (estimated)	
Specific Gravity	0.90900 to 0.91500 @ 25.00 °C	_
Refractive Index	1.45300 to 1.45900 @ 20.00 °C	_
Solubility	Soluble in alcohol; Insoluble in water	-



Experimental Determination of Thermochemical Properties

Due to the lack of published experimental thermochemical data for **lavandulyl acetate**, this section provides detailed protocols for the determination of key thermochemical parameters.

Determination of Enthalpy of Combustion via Bomb Calorimetry

Combustion calorimetry is a standard method for determining the enthalpy of formation of organic compounds. The process involves the complete combustion of a sample in a constant-volume container (a "bomb") and measuring the heat evolved.

Experimental Protocol:

- Sample Preparation:
 - Accurately weigh approximately 0.5 1.0 g of high-purity (≥96%) lavandulyl acetate into a crucible.
 - For liquid samples like **lavandulyl acetate**, a gelatin capsule or a similar container can be used to hold the sample within the crucible. The heat of combustion of the container must be known.
 - A known length of fuse wire is attached to the ignition system, with the wire in contact with the sample.
- Calorimeter Assembly:
 - The crucible is placed in the bomb, and the bomb is sealed.
 - The bomb is purged of air and then filled with high-purity oxygen to a pressure of approximately 30 atm.
 - The bomb is then submerged in a known quantity of water in the calorimeter's insulated container.

Foundational & Exploratory





 A stirrer is used to ensure a uniform water temperature, and a high-precision thermometer is used for temperature measurements.

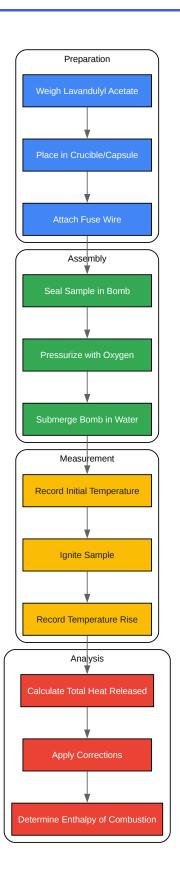
Combustion and Data Acquisition:

- The initial temperature of the water is recorded at regular intervals to establish a baseline.
- The sample is ignited by passing an electric current through the fuse wire.
- The temperature of the water is recorded at short intervals as it rises due to the heat released from the combustion.
- Temperature readings are continued until a stable maximum temperature is reached and the system begins to cool.

Calculations:

- The heat capacity of the calorimeter system is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid.
- The total heat released during the combustion of lavandulyl acetate is calculated from the temperature change of the water and the heat capacity of the calorimeter.
- Corrections are made for the heat of combustion of the fuse wire and any sample container used.
- The enthalpy of combustion (ΔH_c) is then calculated per mole of **lavandulyl acetate**.





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Caption: Experimental workflow for combustion calorimetry.



Determination of Thermal Properties via Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference. It can be used to determine properties such as glass transition temperature (Tg), melting point (Tm), crystallization temperature (Tc), and heat capacity (Cp).

Experimental Protocol:

· Sample Preparation:

- Using a micropipette, place a small amount (typically 2-10 mg) of lavandulyl acetate into a hermetically sealed aluminum DSC pan. Hermetic pans are crucial for volatile liquids to prevent evaporation during the experiment.
- An empty, hermetically sealed pan is used as the reference.

• Instrument Setup and Calibration:

- The DSC instrument is calibrated for temperature and enthalpy using a standard with a known melting point and enthalpy of fusion, such as indium.
- A purge gas, typically nitrogen, is flowed through the measurement cell to create an inert atmosphere and remove any evolved gases.

Measurement:

- The sample and reference pans are placed in the DSC cell.
- A temperature program is initiated. A common procedure is a heat-cool-heat cycle to erase the thermal history of the sample. For example, the sample could be cooled to -50 °C and then heated at a constant rate (e.g., 10 °C/min) to a temperature below its decomposition point.
- The heat flow to the sample is measured relative to the reference as a function of temperature.







• Data Analysis:

- The resulting DSC thermogram (a plot of heat flow versus temperature) is analyzed to identify thermal events.
- An endothermic peak will indicate melting, and the onset temperature of this peak is taken as the melting point. The area under the peak corresponds to the enthalpy of fusion.
- A step change in the baseline of the thermogram can indicate a glass transition.
- The heat capacity can be determined by comparing the heat flow signal of the sample with that of a known standard, such as sapphire.





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Caption: Experimental workflow for Differential Scanning Calorimetry.



Biological Significance and Signaling Pathways

Currently, there is limited information in the public domain regarding specific signaling pathways directly modulated by **lavandulyl acetate**. Its primary biological relevance is discussed in the context of aromatherapy, where it contributes to the scent profile of lavender oil and is associated with relaxation and stress relief. Toxicological assessments have been performed to ensure its safety in consumer products. Future research may elucidate specific molecular targets or signaling cascades affected by **lavandulyl acetate**, which would be of significant interest to the drug development community. The biosynthesis of **lavandulyl acetate** in organisms like E. coli has been a subject of study, focusing on the enzymatic pathways involving pyrophosphatases and alcohol acyltransferases.

Conclusion

This technical guide has summarized the available physicochemical data for **lavandulyl** acetate and addressed the current gap in its thermochemical characterization. While specific values for properties like the enthalpy of formation are not yet established in the literature, this guide provides the necessary, detailed experimental protocols for their determination using combustion calorimetry and Differential Scanning Calorimetry. The provided workflows and methodologies offer a clear path for researchers to obtain this critical data, which will be invaluable for the safe handling, process optimization, and future development of **lavandulyl** acetate in various scientific and industrial applications, including pharmaceuticals.

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